

Application Notes & Protocols: The Strategic Use of Substituted Pyrazoles in Modern Organic Synthesis

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Compound of Interest

Compound Name: *Pyrazole, 3,4,4,5-tetramethyl-*

CAS No.: *19078-32-1*

Cat. No.: *B091904*

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Introduction: Situating 3,4,4,5-Tetramethylpyrazole within the Broader Context of Pyrazole Chemistry

Initial inquiries into the specific applications of 3,4,4,5-tetramethylpyrazole reveal its limited documentation in mainstream organic synthesis literature. While this particular substitution pattern is not widely cited, the underlying pyrazole scaffold is a cornerstone of modern synthetic and medicinal chemistry. The strategic placement of substituents on the pyrazole ring dictates its function, transforming it from a simple heterocycle into a powerful tool for catalysis, directed reactions, and drug design.

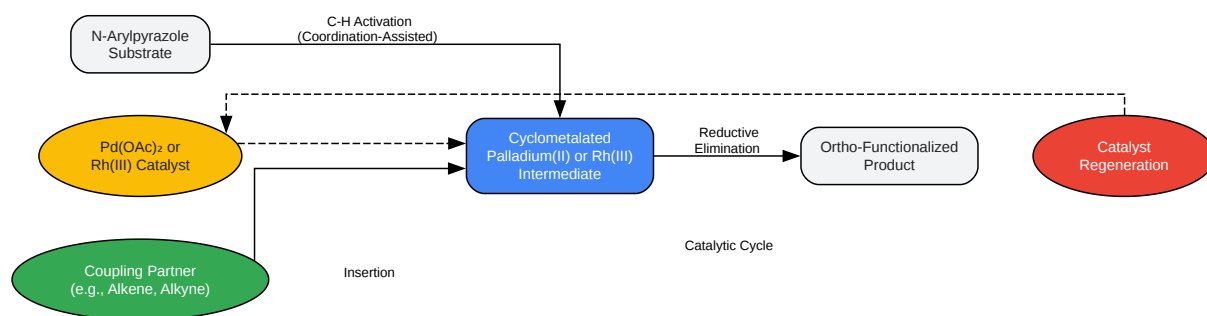
This guide, therefore, pivots from the specific to the strategic. We will explore the versatile applications of substituted pyrazoles, providing the foundational knowledge and detailed protocols that researchers can adapt to their specific synthetic challenges. We will delve into how the pyrazole core, with its unique electronic and structural features, serves as a powerful directing group, a tunable ligand scaffold, and a privileged structure in pharmacologically active compounds.

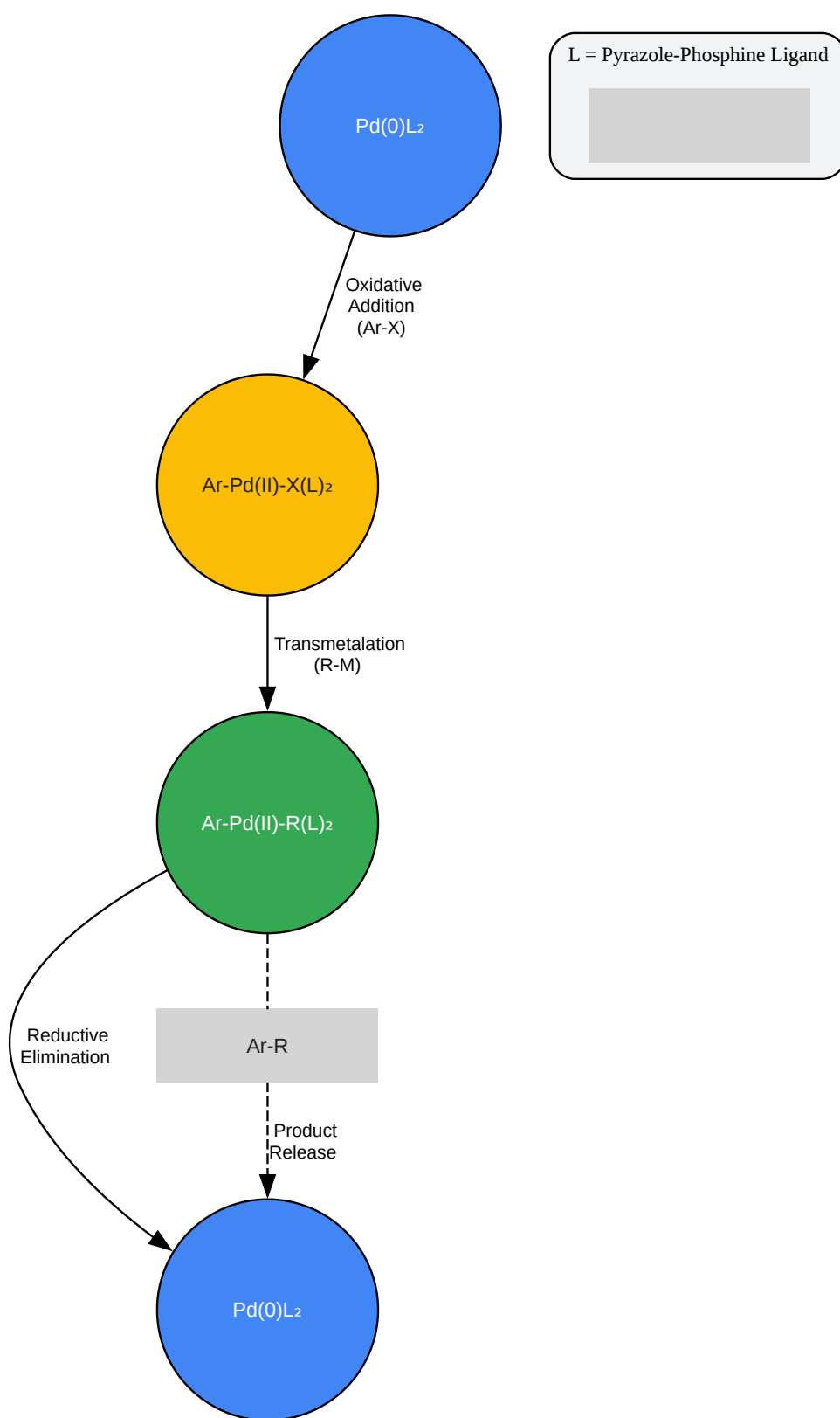
Section 1: The Pyrazole Core as a Directing Group for C-H Functionalization

The precise functionalization of C-H bonds is a paramount goal in organic synthesis, offering an atom-economical alternative to traditional cross-coupling reactions that require pre-functionalized substrates.^{[1][2]} Pyrazole moieties are exemplary directing groups, capable of coordinating to a metal center and positioning it in close proximity to a specific C-H bond, thereby enabling its selective cleavage and subsequent functionalization.

Causality of Direction: The N1 vs. N2 Dichotomy

The pyrazole ring contains two nitrogen atoms: a pyridinic nitrogen (N2) and a pyrrolic nitrogen (N1, when unsubstituted). The lone pair on the sp²-hybridized N2 atom is an excellent coordination site for transition metals. When a pyrazole ring is attached to an aromatic system (e.g., an N-arylpyrazole), it can direct the metallation, and thus functionalization, to the ortho position of that aromatic ring. This predictable regioselectivity is the foundation of its utility.^{[3][4][5]}





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Sources

- 1. 3d Transition Metals for C-H Activation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. youtube.com [youtube.com]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. masterorganicchemistry.com [masterorganicchemistry.com]
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